

Physical and chemical properties of Amorphispironone

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Compound of Interest

Compound Name: Amorphispironone

Cat. No.: B1652116

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Amorphispironone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Amorphispironone is a naturally occurring spironone-type rotenoid isolated from the plant *Amorpha fruticosa*. This compound has garnered interest within the scientific community due to its potential anti-tumor promoting effects. This technical guide provides a detailed overview of the known physical and chemical properties of **Amorphispironone**, methodologies for its isolation and characterization, and insights into its biological activities. All quantitative data is presented in structured tables for clarity, and key experimental workflows are visualized using diagrams to facilitate understanding.

Physical and Chemical Properties

Amorphispironone is a complex heterocyclic molecule. While extensive experimental data on all its physical properties is not widely available, its fundamental chemical characteristics have been determined.

Table 1: Chemical and Physical Properties of **Amorphispironone**

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₂ O ₇	PubChem[1]
Molecular Weight	410.4 g/mol	PubChem[1]
Appearance	Colorless prisms	(Hiroki Terada et al., 1993)
Melting Point	248 - 250 °C	(Hiroki Terada et al., 1993)
Optical Rotation	[α] _D ²⁵ -110° (c=0.10, CHCl ₃)	(Hiroki Terada et al., 1993)
UV (MeOH) λ _{max} (log ε)	237 (4.42), 245 (4.38), 295 (4.18) nm	(Hiroki Terada et al., 1993)

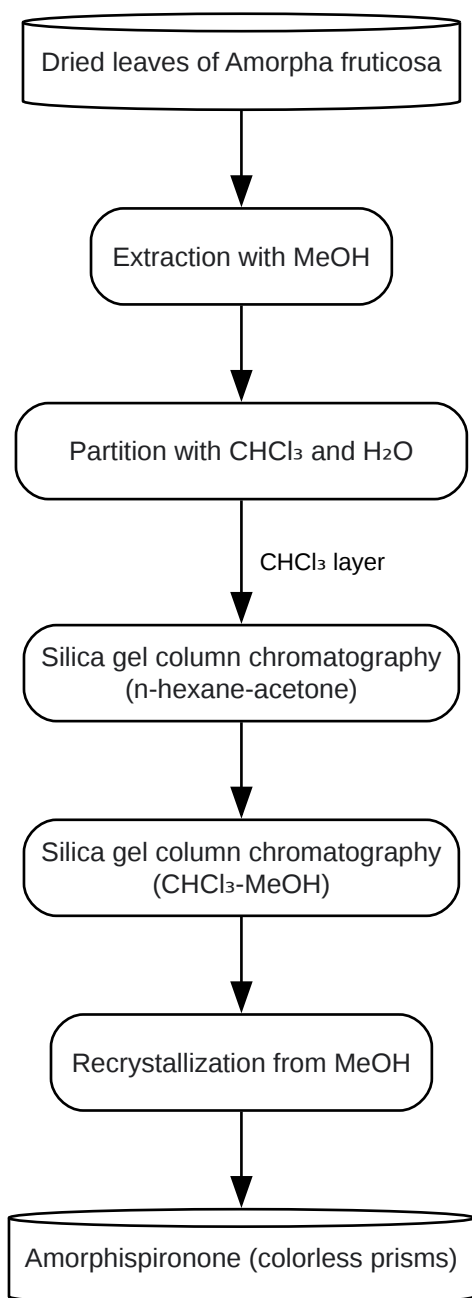
Note: Boiling point, solubility, and pKa data for **Amorphispironone** are not available in the cited literature.

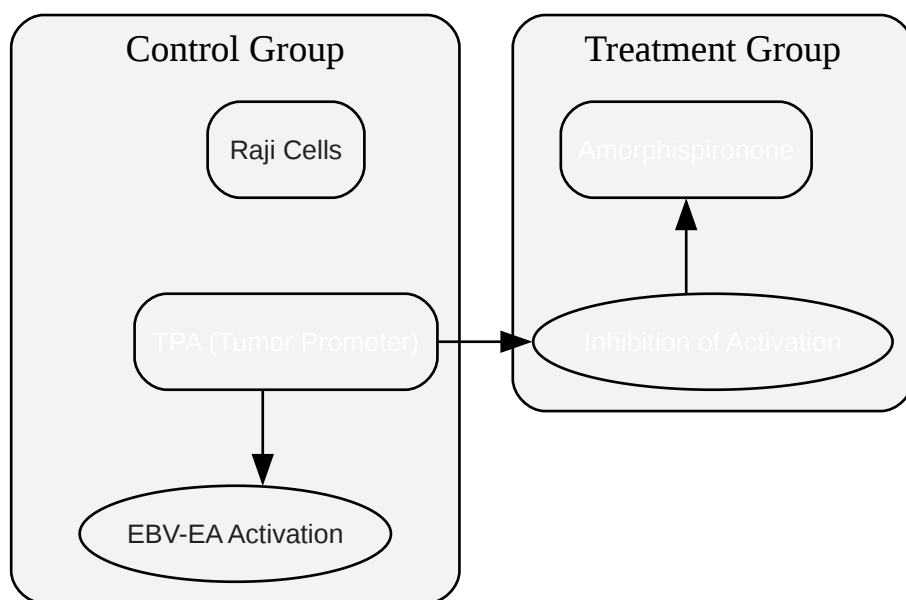
Experimental Protocols

Isolation of Amorphispironone from *Amorpha fruticosa*

The following protocol is based on the methodology described by Terada et al. (1993).

Diagram 1: Isolation and Purification of **Amorphispironone**





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References

- 1. Structural Elucidation and Chemical Conversion of Amorphispironone, a Novel Spironone form *Amorpha fruticosa*, to Rotenoids [jstage.jst.go.jp]
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